

An In-depth Technical Guide to Benzyl Isopropenyl Ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl isopropenyl ether*

Cat. No.: B1268335

[Get Quote](#)

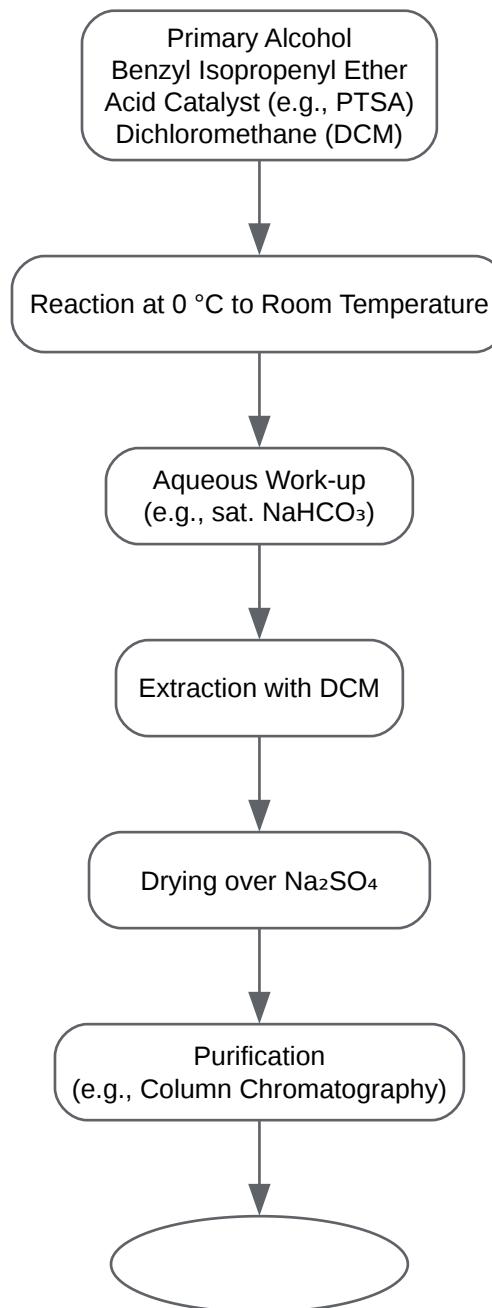
For Researchers, Scientists, and Drug Development Professionals

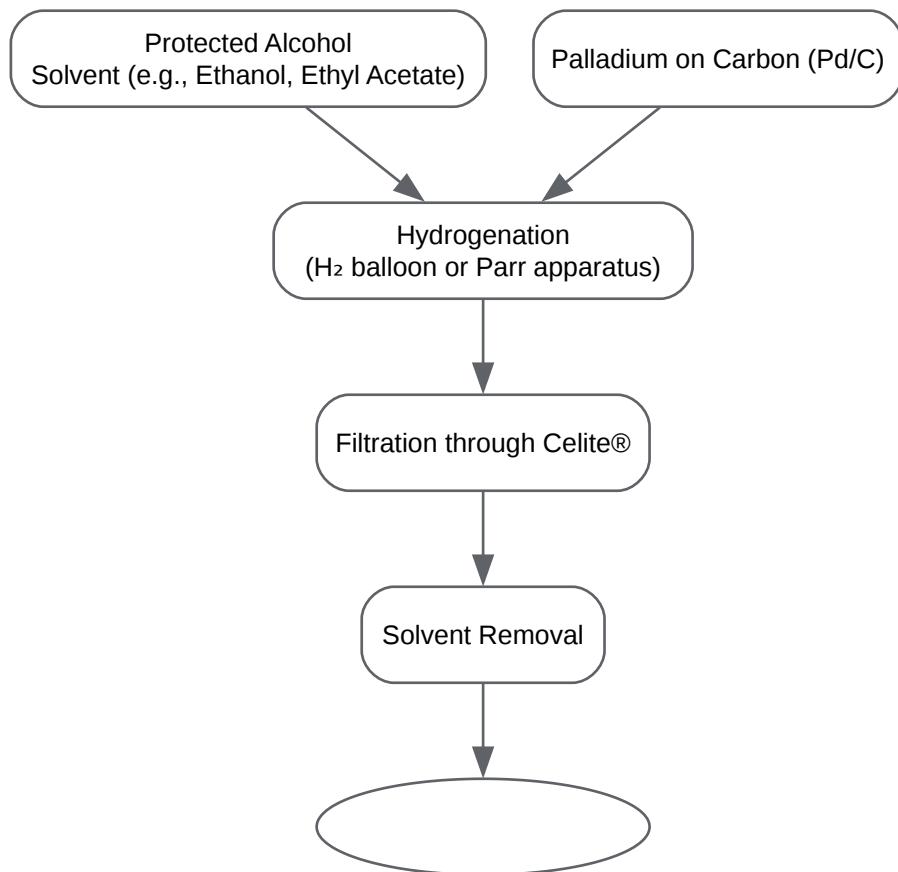
This technical guide provides a comprehensive overview of **benzyl isopropenyl ether**, a valuable reagent in organic synthesis, particularly as a protecting group for hydroxyl functionalities. This document details its chemical identity, physical and spectral properties, and provides experimental protocols for its synthesis and application.

Chemical Identity and Structure

Benzyl isopropenyl ether, also known as 2-benzyloxy-1-propene, is an organic compound used in synthetic chemistry. Its unique structure, featuring a benzyl group attached to an isopropenyl ether moiety, makes it a useful tool for the temporary protection of alcohol groups.

Chemical Structure:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to Benzyl Isopropenyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268335#benzyl-isopropenyl-ether-cas-number-and-structure\]](https://www.benchchem.com/product/b1268335#benzyl-isopropenyl-ether-cas-number-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com